

Application Notes: High-Purity (Z)-Non-6-en-1-ol in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-Non-6-en-1-ol

Cat. No.: B15600035

[Get Quote](#)

Abstract

(Z)-Non-6-en-1-ol is a high-value alkenyl alcohol utilized as a key starting material and intermediate in advanced organic synthesis. Its primary applications lie in the synthesis of insect pheromones for sustainable agriculture and as a component in the flavor and fragrance industry.^{[1][2]} This document provides detailed application notes, physicochemical properties, and standardized protocols for the use of high-purity **(Z)-Non-6-en-1-ol** in common synthetic transformations.

Physicochemical Properties

High-purity **(Z)-Non-6-en-1-ol** is a colorless to pale yellow liquid characterized by a distinct, powerful melon-like odor.^{[1][3][4]} Its properties are critical for its application as a volatile organic compound in chemical ecology and for ensuring predictable reactivity in synthesis.^[1]

Property	Value	Reference
IUPAC Name	(Z)-non-6-en-1-ol	[1]
Synonyms	cis-6-Nonen-1-ol	[1]
CAS Number	35854-86-5	[1]
Molecular Formula	C ₉ H ₁₈ O	[1]
Molecular Weight	142.24 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	115.0 °C @ 20.00 mm Hg	[3] [4]
Density	0.840 - 0.851 g/cm ³ @ 25 °C	[1] [3]
Refractive Index	1.448 - 1.450 @ 20.00 °C	[1]
Solubility	Soluble in alcohol, fixed oils; Insoluble in water	[1] [4]
Odor Profile	Fresh green melon, waxy, cucumber, honeydew	[3]

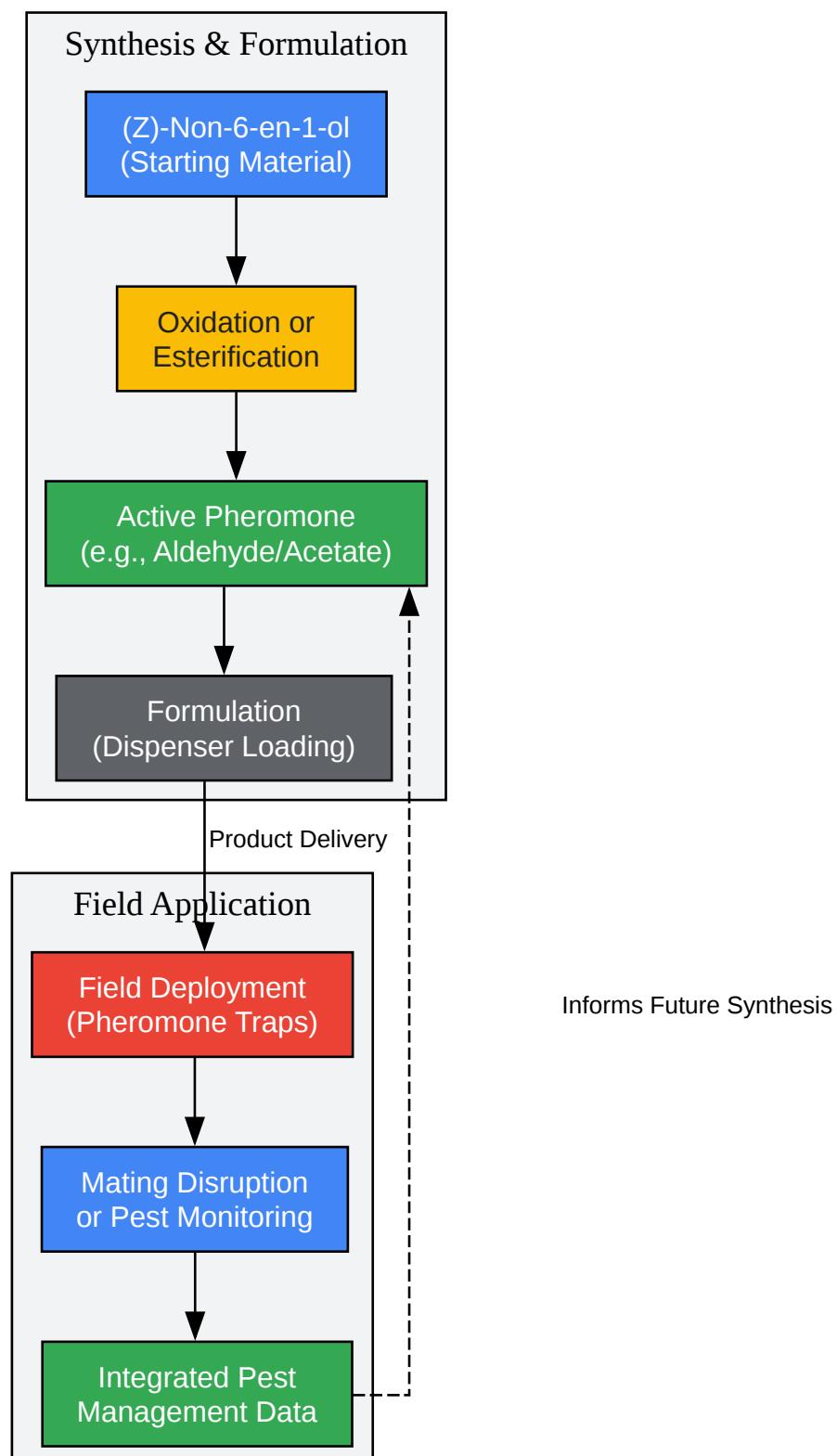
Applications in Organic Synthesis

(Z)-Non-6-en-1-ol serves as a versatile C9 building block. The cis-alkene geometry and the primary alcohol functionality allow for a range of selective transformations.

- Pheromone Synthesis: The majority of lepidopteran sex pheromones are straight-chain alcohols, aldehydes, or acetates containing one or more double bonds.[\[5\]](#) **(Z)-Non-6-en-1-ol** is a direct precursor to several such compounds. It can be oxidized to the corresponding aldehyde, (Z)-non-6-enal (a component of muskmelon aroma), or esterified to form acetates, which are common pheromone components.[\[5\]](#)[\[6\]](#) Synthetic pheromones are crucial for developing environmentally benign pest management strategies.[\[7\]](#)[\[8\]](#)
- Flavor & Fragrance Chemistry: The potent melon and cucumber aroma of **(Z)-Non-6-en-1-ol** and its derivatives makes them valuable ingredients in the formulation of flavors and

fragrances.^[3] Synthetic protocols originating from this alcohol allow for the creation of unique scent and taste profiles.

Below is a logical workflow for the utilization of **(Z)-Non-6-en-1-ol** in the development of an insect pheromone-based pest management product.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Nonen-1-ol, (6Z)- | C9H18O | CID 5362792 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scispace.com [scispace.com]
- 3. (Z)-6-non-en-1-ol, 35854-86-5 [thegoodsentscompany.com]
- 4. chemhub.com [chemhub.com]
- 5. Concise Syntheses of Insect Pheromones Using Z-Selective Cross Metathesis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 6-Nonenal - Wikipedia [en.wikipedia.org]
- 7. Recent advances in the synthesis of insect pheromones: an overview from 2013 to 2022 - Natural Product Reports (RSC Publishing) [pubs.rsc.org]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [Application Notes: High-Purity (Z)-Non-6-en-1-ol in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15600035#high-purity-z-non-6-en-1-ol-for-organic-synthesis>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com